

2-Ethoxyquinolin-5-amine: A Versatile Building Block for Advanced Heterocyclic Synthesis

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Compound of Interest

Compound Name: 2-ethoxyquinolin-5-amine

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Executive Summary

2-Ethoxyquinolin-5-amine is a highly versatile, electron-rich heterocyclic building block utilized extensively in medicinal chemistry and drug development. The strategic placement of the ethoxy group at the C2 position and the primary amine at the C5 position provides a unique electronic push-pull system. This structural motif serves as a critical intermediate for synthesizing complex pharmacological scaffolds, including antibacterial 4-quinolone derivatives[1], anticancer agents targeting stress response and autophagy pathways[2], and selective ion channel modulators[3].

Structural & Electronic Profiling

Understanding the causality behind the reactivity of **2-ethoxyquinolin-5-amine** is essential for designing successful synthetic routes:

- C2-Ethoxy Group (Electronic Modulation):** The ethoxy substituent acts as a strong electron-donating group via resonance (+M effect). This increases the overall electron density of the quinoline core, subtly raising the pKa of the quinoline nitrogen and improving the lipophilicity (LogP) of the resulting drug candidates. This electronic enrichment also stabilizes oxidative addition intermediates during palladium-catalyzed cross-coupling.

- **C5-Amine (Nucleophilic Handle):** The primary amine at the C5 position is moderately nucleophilic but experiences significant steric hindrance from the adjacent C4 position and peri-interactions with the C4-H. Consequently, standard SN2 alkylations are often sluggish and prone to over-alkylation. To achieve selective mono-N-alkylation or N-arylation, transition-metal-catalyzed cross-coupling (e.g., Buchwald-Hartwig) or highly activated electrophiles (e.g., HBTU-activated esters) are strictly required[1][2]. Furthermore, the C5-amine strongly activates the ortho position (C6) toward electrophilic aromatic substitution, enabling tandem cyclization strategies to form fused tricyclic systems like thiazolo[4,5-f]quinolines[3][4].

Key Synthetic Workflows & Protocols

Workflow 1: Palladium-Catalyzed Buchwald-Hartwig Cross-Coupling

This protocol describes the C-N bond formation between **2-ethoxyquinolin-5-amine** and an aryl halide to generate N-aryl derivatives, a common motif in antibacterial drug development[1].

Causality & Design: Pd2(dba)3 is selected as the precatalyst, paired with the bulky, electron-rich biaryl phosphine ligand XPhos. XPhos is critical here because it facilitates the challenging reductive elimination step when coupling sterically hindered or electronically deactivated amines. Sodium tert-butoxide (NaOtBu) is used as a strong base to deprotonate the coordinated amine.

Step-by-Step Protocol:

- **Preparation:** In an oven-dried Schlenk flask under an argon atmosphere, charge **2-ethoxyquinolin-5-amine** (1.0 equiv), the desired aryl bromide (1.2 equiv), Pd2(dba)3 (2 mol%), XPhos (4 mol%), and NaOtBu (1.5 equiv).
- **Solvent Addition:** Add anhydrous, degassed toluene (0.2 M relative to the amine).
- **Reaction:** Heat the mixture to 100 °C in a pre-heated oil bath for 12 hours.
 - **Self-Validating Step:** The initial dark purple/red color of the Pd2(dba)3 suspension will transition to a clear yellow/brown solution within 15–30 minutes at elevated temperatures.

This color shift physically validates the successful formation of the active Pd(0)-XPhos catalytic species.

- Workup: Cool to room temperature, dilute with ethyl acetate, and filter through a pad of Celite to remove palladium black and inorganic salts. Concentrate the filtrate under reduced pressure and purify via flash chromatography.

Workflow 2: HBTU-Mediated Amide Coupling

This procedure details the synthesis of C5-amides, which are frequently explored as anticancer agents capable of inducing endoplasmic reticulum (ER) stress and autophagy[2].

Causality & Design: HBTU is utilized to convert the carboxylic acid into a highly reactive HOBt ester in situ. DIPEA (N,N-diisopropylethylamine) is chosen as the non-nucleophilic base to deprotonate the carboxylic acid without competing for the electrophile.

Step-by-Step Protocol:

- Pre-activation: Dissolve the target carboxylic acid (1.1 equiv) and HBTU (1.2 equiv) in anhydrous dichloromethane (DCM). Add DIPEA (3.0 equiv) dropwise. Stir at room temperature for 15 minutes.
- Coupling: Add **2-ethoxyquinolin-5-amine** (1.0 equiv) to the activated ester solution. Stir at room temperature for 4–6 hours.
 - Self-Validating Step: Monitor via TLC (UV active). The reaction is complete when the highly fluorescent **2-ethoxyquinolin-5-amine** spot is entirely consumed.
- Workup: Wash the organic layer sequentially with 1M HCl (to remove unreacted amine and DIPEA), saturated aqueous NaHCO₃ (to remove unreacted acid and the HOBt byproduct), and brine. Dry over Na₂SO₄ and concentrate. The sequential acidic/basic washes act as a self-contained purification system, often yielding >90% pure product prior to chromatography.

Workflow 3: Tandem Cyclization to Fused Thiazolo[4,5-f]quinolines

This protocol outlines the construction of a fused thiazole ring onto the quinoline core, yielding scaffolds known for selective KCa3.1 channel activation[3][4].

Causality & Design: Potassium thiocyanate (KSCN) and elemental bromine (Br₂) react in situ to form thiocyanogen ((SCN)₂), a potent electrophile. The C5-amine directs electrophilic attack exclusively to the C6 position. Subsequent intramolecular attack of the C5-amine onto the thiocyanate carbon yields the 2-aminothiazolo[4,5-f]quinoline system.

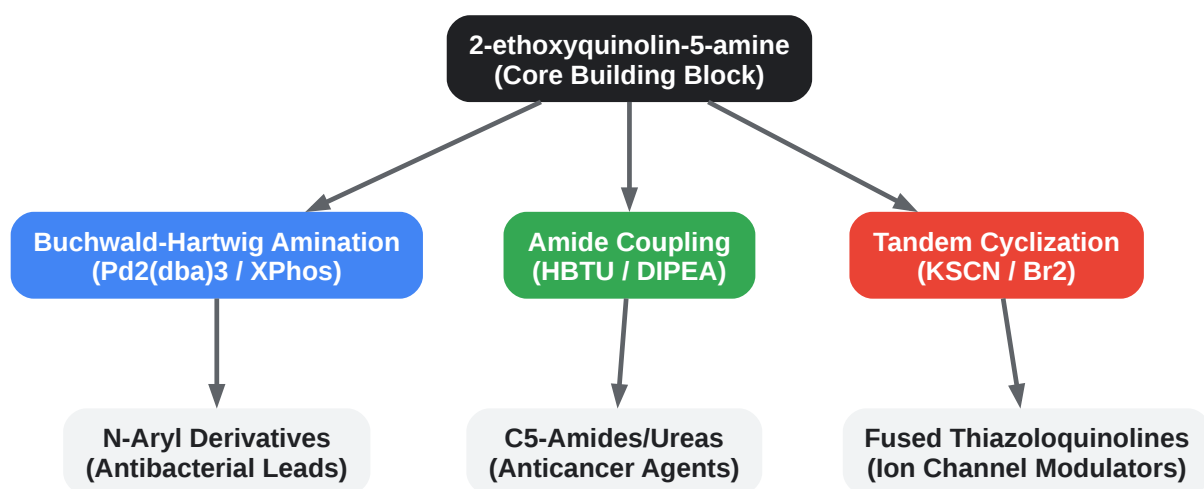
Step-by-Step Protocol:

- **Reagent Mixing:** Dissolve **2-ethoxyquinolin-5-amine** (1.0 equiv) and KSCN (3.5 equiv) in glacial acetic acid at room temperature.
- **Electrophilic Addition:** Add a solution of Br₂ (1.2 equiv) in glacial acetic acid dropwise over 30 minutes. Maintain the temperature below 30 °C to prevent over-bromination.
- **Cyclization:** Stir the reaction mixture for an additional 2 hours at room temperature.
 - **Self-Validating Step:** As the cyclization proceeds, the product will precipitate out of the acetic acid solution as a bright yellow hydrobromide salt. The formation of this dense precipitate is a visual confirmation of successful tandem cyclization.
- **Workup:** Filter the precipitate, wash with cold acetic acid, and neutralize by suspending the solid in 10% aqueous NaOH. Extract the free base with ethyl acetate, dry, and concentrate.

Quantitative Data Summary

Synthetic Workflow	Primary Reagents / Catalysts	Typical Yield Range	Reaction Time	Pharmacological Application
Buchwald-Hartwig Amination	Pd2(dba)3, XPhos, NaOtBu, Toluene	65% – 85%	12 hours	Antibacterial Leads (4-Quinolones)
Amide Coupling	HBTU, DIPEA, DCM	75% – 95%	4 – 6 hours	Anticancer Agents (Autophagy Inducers)
Tandem Cyclization	KSCN, Br2, Acetic Acid	70% – 90%	2.5 hours	Ion Channel Modulators (KCa3.1)

Visualization: Synthetic Divergence



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Caption: Synthetic divergence of **2-ethoxyquinolin-5-amine** into distinct pharmacological scaffolds.

References

- Source: nih.
- Source: nih.
- Title: The novel quinoline derivative SKA-346 as a KCa3.
- Title: Synthesis and Reactivity of 2-(Thiophen-2-yl)

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